

Tris(2,3-dibromopropyl) phosphate physical and chemical properties

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Compound of Interest

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An In-depth Technical Guide on the Physical and Chemical Properties of Tris(2,3-dibromopropyl) phosphate

Abstract

Tris(2,3-dibromopropyl) phosphate (TDBPP) is an organophosphate compound that was extensively used as a flame retardant in a variety of consumer products, including plastics, textiles, and polyurethane foams.[1] Its production and use have been significantly curtailed due to concerns over its carcinogenicity and environmental persistence.[2][3] This technical guide provides a comprehensive overview of the physical and chemical properties of TDBPP, details of experimental protocols for its analysis, and insights into its metabolic pathways and toxicological effects. This document is intended for researchers, scientists, and professionals in drug development and chemical safety assessment.

Physical and Chemical Properties

Tris(2,3-dibromopropyl) phosphate is a viscous, pale-yellow liquid at room temperature.[1][4] It is characterized by its high bromine content, which contributes to its effectiveness as a flame retardant.[1] The compound is sparingly soluble in water but is miscible with several organic solvents.[3][5]

Tabulated Physical and Chemical Data

The following table summarizes the key physical and chemical properties of Tris(2,3-dibromopropyl) phosphate.

Property	Value	Reference
IUPAC Name	tris(2,3-dibromopropyl) phosphate	[4]
CAS Number	126-72-7	[1]
EC Number	204-799-9	[1]
Molecular Formula	C ₉ H ₁₅ Br ₆ O ₄ P	[1]
Molecular Weight	697.61 g/mol	[6]
Physical State	Clear, pale-yellow, viscous liquid	[4][7]
Melting Point	5.5 °C	[5]
Boiling Point	390 °C	[5][7]
Density	2.27 g/mL	[7]
Vapor Pressure	2.25 x 10 ⁻⁴ mm Hg at 25 °C	[3]
Water Solubility	8 mg/L at 24 °C	[3]
Log Kow (Octanol/Water Partition Coefficient)	4.29	[4]
Flash Point	> 110 °C	[2]
Decomposition Temperature	Major decomposition begins at 308 °C (586 °F)	[4][8]
Henry's Law Constant	2.18 x 10 ⁻⁵ atm m ³ /mole	[7]

Experimental Protocols

The detection and quantification of Tris(2,3-dibromopropyl) phosphate in various matrices, such as textiles and environmental samples, are crucial for monitoring and regulatory purposes.

Several analytical methods have been developed for this purpose.

Gas Chromatography-Mass Spectrometry (GC-MS) for Textile Analysis

A common method for the analysis of TDBPP in textiles involves extraction followed by GC-MS analysis.[\[9\]](#)[\[10\]](#)

- Sample Preparation:
 - A textile sample is spiked with TDBPP and its related compound, bis(2,3-dibromopropyl)phosphate (BDBPP), at concentrations ranging from 4 to 20 µg/g.[\[9\]](#)
 - The analytes are extracted from the textile matrix under reflux using a solution of methanol containing hydrochloric acid.[\[9\]](#)
 - The extract is then subjected to a liquid-liquid partition and purified using a Florisil cartridge column.[\[10\]](#)
- Instrumentation and Analysis:
 - The purified extract is analyzed using a gas chromatograph coupled with a mass spectrometer (GC-MS).[\[9\]](#)
 - Due to the thermal lability of TDBPP, which can lead to decomposition in the GC injector and column, specific precautions are necessary.[\[10\]](#) This includes using a quartz liner in the injection port and a shorter capillary column (e.g., 15 m) to minimize thermal degradation.[\[10\]](#)
 - For BDBPP analysis, a methylation step with trimethylsilyl diazomethane is performed prior to GC-MS analysis.[\[9\]](#)

High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) for Textile Analysis

An alternative method for TDBPP determination in textiles utilizes HPLC-DAD.[\[11\]](#)

- Sample Preparation:
 - The textile sample is subjected to ultrasound-assisted extraction with acetonitrile to isolate the TDBPP.[11]
- Instrumentation and Analysis:
 - The extract is then separated and identified using a high-performance liquid chromatograph equipped with a diode-array detector (HPLC-DAD).[11]
 - This method has a reported limit of detection (LOD) of 1.0 mg/kg, with recovery rates between 78.1% and 98.4%.[11]

High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) for Water Analysis

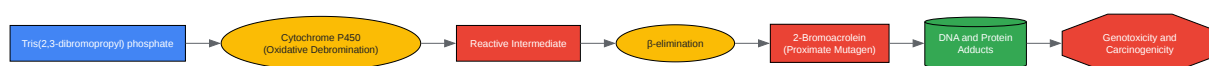
For the determination of TDBPP in water samples, a highly sensitive method involving solid-phase extraction and HPLC-MS/MS is employed.[12]

- Sample Preparation:
 - A water sample is passed through a solid-phase extraction (SPE) cartridge to enrich the TDBPP.[12]
 - The TDBPP is then eluted from the SPE cartridge using acetonitrile.[12]
 - The eluate is concentrated, and the solvent is exchanged before bringing the sample to a final volume.[12]
- Instrumentation and Analysis:
 - The concentrated sample is analyzed using an ultra-high performance liquid chromatograph coupled to a triple quadrupole mass spectrometer.[12]
 - This method offers high selectivity and sensitivity, allowing for accurate and reliable quantification of TDBPP in water.[12]

Signaling Pathways and Experimental Workflows

Metabolic Activation and Genotoxicity of Tris(2,3-dibromopropyl) phosphate

The carcinogenicity of Tris(2,3-dibromopropyl) phosphate is linked to its metabolic activation.^[5] The primary pathway involves the cytochrome P450 enzyme system, which leads to the formation of reactive metabolites that can bind to DNA and proteins.^[5]

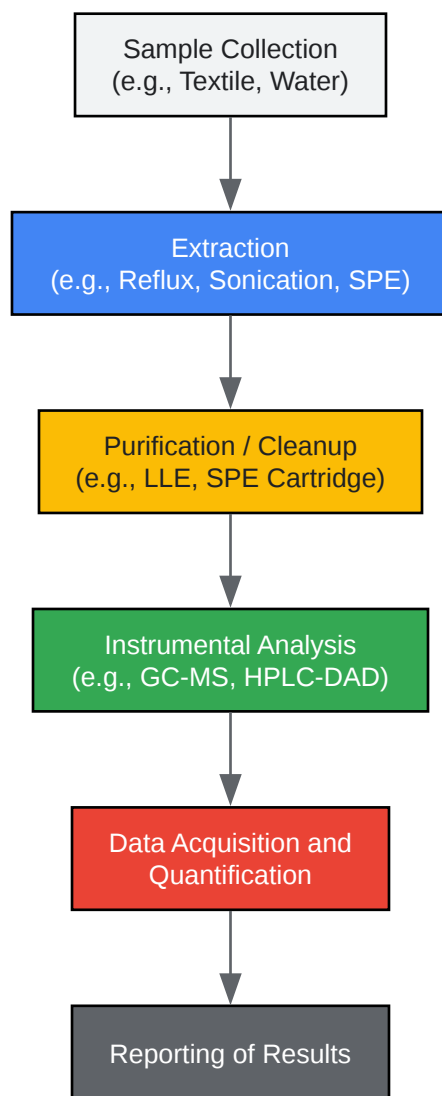


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Caption: Metabolic activation of TDBPP leading to genotoxicity.

General Analytical Workflow for TDBPP Determination

The following diagram illustrates a generalized workflow for the analysis of Tris(2,3-dibromopropyl) phosphate from a sample matrix.



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Caption: Generalized workflow for the analysis of TDBPP.

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References

- 1. TRIS(2,3-DIBROMOPROPYL) PHOSPHATE - Ataman Kimya [atamanchemicals.com]

- 2. Tris(2,3-dibromopropyl) phosphate - Wikipedia [en.wikipedia.org]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. Tris(2,3-dibromopropyl) Phosphate | C₉H₁₅Br₆O₄P | CID 31356 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. publications.iarc.who.int [publications.iarc.who.int]
- 6. Tris(2,3-dibromopropyl) phosphate analytical standard 126-72-7 [sigmaaldrich.com]
- 7. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 8. TRIS(2,3-DIBROMOPROPYL) PHOSPHATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. [Examination of Analytical Method for Tris(2,3-dibromopropyl)phosphate and Bis(2,3-dibromopropyl)phosphate to Revise the Official Methods Based on "Act on the Control of Household Products Containing Harmful Substances"] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. [Study for the revision of analytical method for tris (2,3-dibromopropyl) phosphate with restriction in textiles] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Research on Detecting Tris-(2,3-dibromopropyl)-Phosphate in Textiles with the HPLC/DAD Method | Scientific.Net [scientific.net]
- 12. CN102944635A - Method for determining tris (2,3-dibromopropyl) phosphate content of water - Google Patents [patents.google.com]
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